

3-Ethoxy-2-cyclohexen-1-one boiling point

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Compound of Interest

Compound Name: 3-Ethoxy-2-cyclohexen-1-one

Cat. No.: B1360012

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An In-depth Technical Guide to 3-Ethoxy-2-cyclohexen-1-one

This guide provides a comprehensive overview of the chemical and physical properties of **3-ethoxy-2-cyclohexen-1-one**, with a specific focus on its boiling point. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document details experimental protocols for its synthesis and purification, summarizes its key quantitative data, and illustrates its synthetic utility.

Physicochemical Properties

3-Ethoxy-2-cyclohexen-1-one is a versatile chemical intermediate.^{[1][2]} Its physical state can be a crystalline powder or a liquid, typically appearing as an off-white to peach or clear colorless to pale yellow substance.^{[3][4][5]} It is slightly soluble in water.^{[1][3][4]}

Quantitative Data Summary

The key physical and chemical properties of **3-ethoxy-2-cyclohexen-1-one** are summarized in the table below for easy reference and comparison.

| Property | Value | Reference(s) |
|--------------------------|---|---|
| Boiling Point | 76-78 °C / 1 mmHg | [1] [3] [5] |
| 66-68.5 °C / 0.4 mmHg | [6] | |
| 115-121 °C / 11 mmHg | [6] | |
| 76 °C / 0.7 mmHg | [7] | |
| Molecular Formula | C ₈ H ₁₂ O ₂ | [3] [8] |
| Molecular Weight | 140.18 g/mol | [3] [8] |
| Density | 0.963 g/mL at 25 °C | [1] [5] |
| 1.04 g/mL | [3] [9] | |
| Refractive Index | n ²⁹ /D 1.5015 | [6] |
| n ²⁰ /D 1.504 | [5] | |
| 1.5030 - 1.505 | [3] | |
| Flash Point | 107 °C (224.6 °F) - closed cup | [5] |
| CAS Number | 5323-87-5 | [3] [5] [8] |

Experimental Protocols

Synthesis and Boiling Point Determination

The following protocol for the synthesis of **3-ethoxy-2-cyclohexen-1-one** is adapted from a procedure published in Organic Syntheses.[\[6\]](#) The boiling point is determined during the final purification step by vacuum distillation.

Materials:

- Dihydroresorcinol (0.472 mole)
- p-Toluenesulfonic acid monohydrate (2.3 g)
- Absolute ethanol (250 ml)

- Benzene (900 ml)
- 10% aqueous sodium hydroxide (saturated with sodium chloride)
- Water

Procedure:

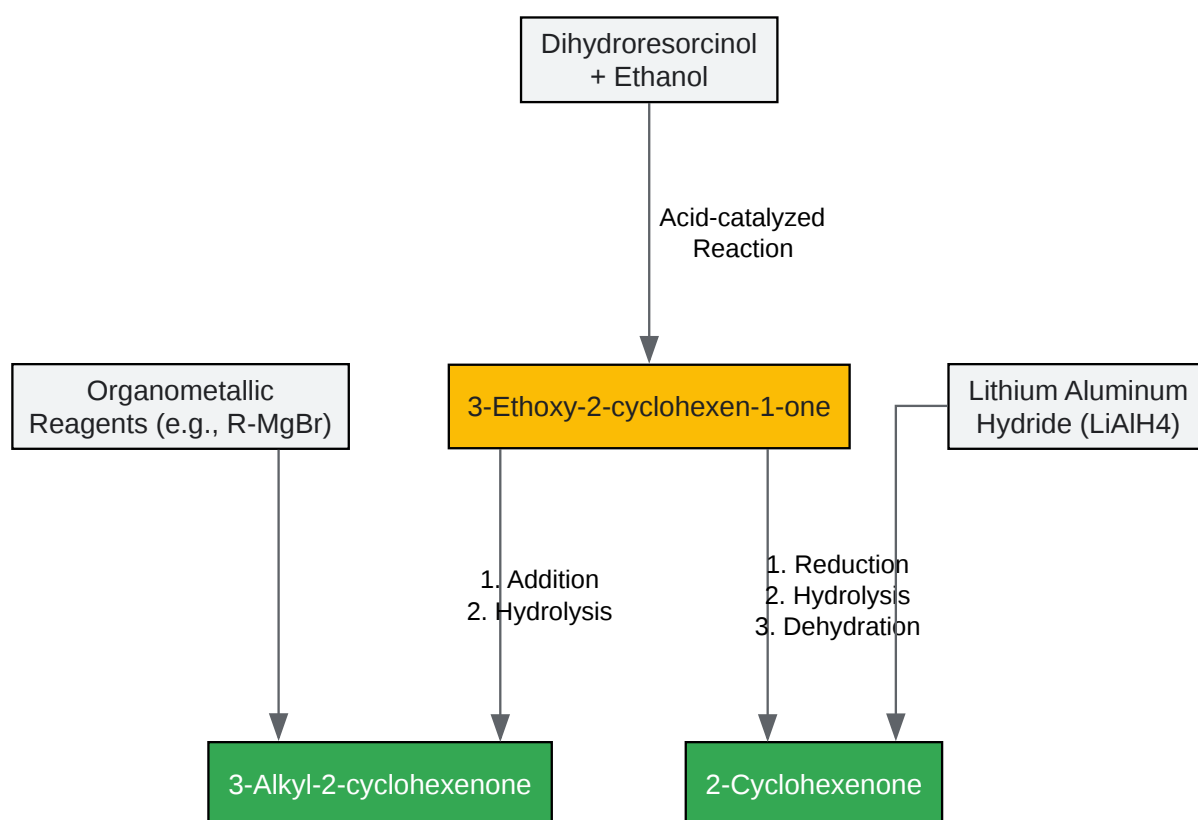
- A solution of 53 g (0.472 mole) of dihydroresorcinol, 2.3 g of p-toluenesulfonic acid monohydrate, and 250 ml of absolute ethanol in 900 ml of benzene is placed in a 2-liter flask fitted with a total-reflux, variable-take-off distillation head.
- The mixture is heated to boiling, and the azeotrope of benzene, alcohol, and water is removed at a rate of approximately 100 ml per hour.
- The distillation is continued for 6-8 hours until the temperature of the distilling vapor reaches 78°C.[6]
- The remaining solution is cooled and washed with four 100-ml portions of 10% aqueous sodium hydroxide saturated with sodium chloride.
- The organic solution is then washed with successive 50-ml portions of water until the aqueous washings are neutral.
- The solution is concentrated under reduced pressure to remove the solvent.
- The residual liquid is distilled under reduced pressure. The boiling point of the product, **3-ethoxy-2-cyclohexen-1-one**, is recorded during this fractional distillation. The reported boiling points are 66–68.5°C at 0.4 mm pressure or 115–121°C at 11 mm pressure.[6]

Synthetic Applications

3-Ethoxy-2-cyclohexen-1-one serves as a key building block in organic synthesis. It is particularly useful for the preparation of 3-substituted 2-cyclohexenones through the addition of organometallic reagents followed by hydrolysis.[1][2] Furthermore, its reduction with lithium aluminum hydride leads to the formation of 2-cyclohexenone.[10] The Stork-Danheiser kinetic alkylation procedure, which utilizes this compound, has seen wide application in alicyclic synthesis.[1][2]

Logical Workflow for Synthesis

The following diagram illustrates the role of **3-ethoxy-2-cyclohexen-1-one** as a synthetic intermediate.



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